

An In-depth Technical Guide to 1-Bromoheptane-d1: Chemical Properties and Specifications

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Compound of Interest

Compound Name: **1-Bromoheptane-d1**

Cat. No.: **B1482426**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, specifications, and common applications of **1-Bromoheptane-d1**. This deuterated compound is a valuable tool in various research and development settings, particularly in quantitative analyses where it serves as an internal standard.

Core Chemical Properties and Specifications

1-Bromoheptane-d1, also known as n-heptyl-d1 bromide, is a saturated alkyl halide where one deuterium atom is substituted at the C1 position. This isotopic labeling provides a distinct mass difference from its non-deuterated counterpart, making it an ideal internal standard for mass spectrometry-based quantification. While specific experimental data for the deuterated form is limited, the physical properties are closely approximated by the non-deuterated 1-bromoheptane.

Table 1: Chemical Identifiers and Properties of **1-Bromoheptane-d1**

Property	Value
Chemical Name	1-Bromoheptane-d1
Synonyms	n-Heptyl-d1 bromide, 1-bromo-1-deuterioheptane
Molecular Formula	C ₇ H ₁₄ DBr
Molecular Weight	Approximately 180.10 g/mol
CAS Number	38007-40-8
Isotopic Enrichment	Typically ≥99 atom % D

Table 2: Physical and Chemical Specifications (Approximated from 1-Bromoheptane)

Property	Value
Appearance	Colorless liquid
Boiling Point	~180 °C
Melting Point	~-58 °C
Density	~1.14 g/mL at 25 °C
Refractive Index	~1.4499 at 20 °C
Solubility	Insoluble in water; soluble in common organic solvents.

Safety and Handling

As with its non-deuterated analog, **1-Bromoheptane-d1** should be handled with care in a well-ventilated area, preferably a chemical fume hood. It is considered a flammable liquid and vapor. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.

Table 3: Hazard Information for 1-Bromoheptane (as a proxy)

Hazard	Description
GHS Pictogram	GHS02 (Flame)
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment.

Experimental Protocols

1-Bromoheptane-d1 is primarily used as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). The following is a generalized protocol for its use in quantifying a target analyte in a biological matrix.

Quantitative Analysis of a Target Analyte using **1-Bromoheptane-d1** as an Internal Standard by LC-MS/MS

1. Preparation of Standard and Quality Control (QC) Samples:

- Stock Solutions: Prepare a stock solution of the target analyte and a separate stock solution of **1-Bromoheptane-d1** in a suitable organic solvent (e.g., methanol or acetonitrile).
- Working Solutions: Prepare a series of working standard solutions of the analyte at various concentrations by diluting the analyte stock solution. Prepare a working solution of the **1-Bromoheptane-d1** internal standard (IS) at a fixed concentration.
- Calibration Curve and QC Samples: Spike a blank biological matrix (e.g., plasma, urine) with the analyte working solutions to create a calibration curve with at least 5-7 concentration levels. Prepare at least three levels of QC samples (low, medium, and high) in the same biological matrix.

2. Sample Preparation (Protein Precipitation):

- To a 100 μ L aliquot of the calibration standard, QC sample, or unknown sample, add a fixed volume of the **1-Bromoheptane-d1** working solution.
- Add a protein precipitation agent (e.g., acetonitrile or methanol, often containing 0.1% formic acid) to the sample.
- Vortex the mixture vigorously for approximately 1 minute.
- Centrifuge the sample at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography: Inject the prepared sample onto an appropriate HPLC or UHPLC column (e.g., a C18 reversed-phase column). Use a suitable mobile phase gradient to achieve chromatographic separation of the analyte and the internal standard from matrix components.
- Mass Spectrometry: Perform detection using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Monitor at least one specific precursor-to-product ion transition for the analyte and one for **1-Bromoheptane-d1**.

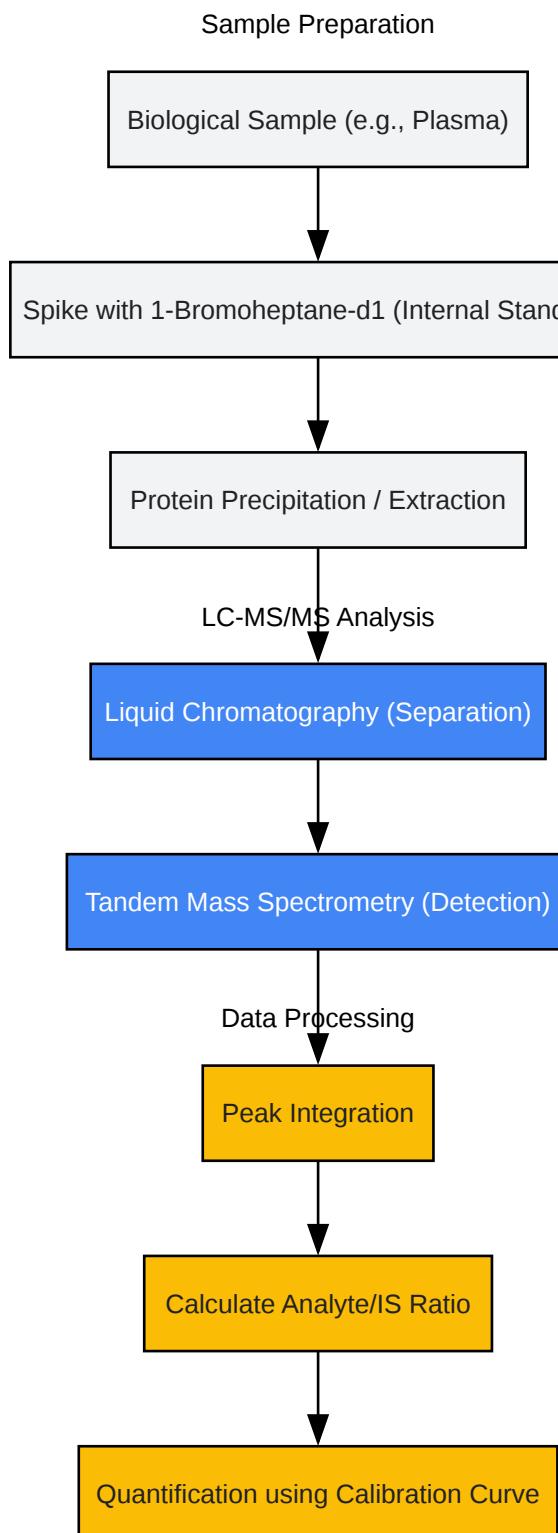
4. Data Analysis:

- Integrate the peak areas of the analyte and the internal standard.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
- Determine the concentration of the analyte in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Workflow for Quality Control of 1-Bromoheptane-d1





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